

Personal protective equipment for handling Mitiperstat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mitiperstat

Cat. No.: B10830898

[Get Quote](#)

Essential Safety and Handling Guide for Mitiperstat

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Mitiperstat** (also known as AZD4831), a potent myeloperoxidase (MPO) inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Mitiperstat is classified as harmful if swallowed and causes severe skin burns and eye damage.^[1] Appropriate personal protective equipment (PPE) and handling protocols are mandatory to mitigate these risks.

Hazard Identification and Classification

A summary of the key hazards associated with **Mitiperstat** is provided in the table below.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1A, 1B, 1C	H314: Causes severe skin burns and eye damage

Data sourced from the **Mitiperstat** Safety Data Sheet.^[1]

Personal Protective Equipment (PPE) Protocol

A risk assessment should always be conducted prior to handling **Mitiperstat** to ensure the appropriate level of protection.^[2] The following PPE is mandatory when working with this compound.

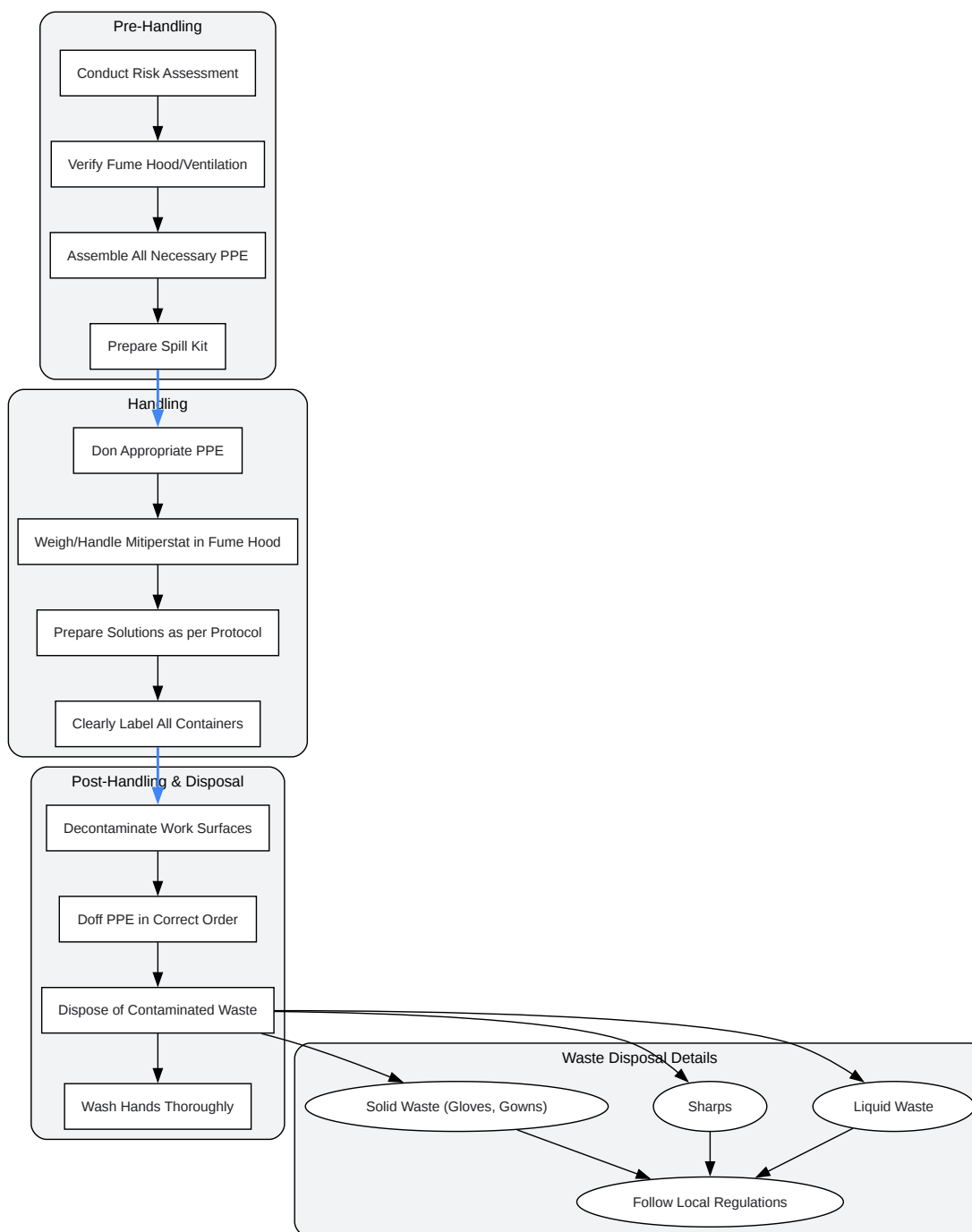
Core PPE Requirements

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact and burns. ^{[1][2]}
Eye and Face Protection	Safety goggles with side-shields or a face shield	To protect against splashes and eye damage. ^{[1][2]}
Body Protection	Impervious laboratory coat or gown	To protect skin and clothing from contamination. ^[1]
Respiratory Protection	Use in a well-ventilated area. A suitable respirator may be required if dust or aerosols are generated. ^[1]	To prevent inhalation of the compound. ^[1]

Step-by-Step Handling and Disposal Workflow

The following workflow outlines the essential steps for safely handling and disposing of **Mitiperstat** in a laboratory setting.

Mitiperstat Handling and Disposal Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Mitiperstat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10830898#personal-protective-equipment-for-handling-mitiperstat]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com